

An In-depth Technical Guide to the Mechanism of Action of TIM-063

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Compound of Interest

Compound Name: TIM-063

Cat. No.: B15616623

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This technical guide provides a comprehensive overview of the molecular mechanism of action of **TIM-063**, a small molecule inhibitor. The document details its target engagement, signaling pathway interactions, and the experimental methodologies used to elucidate its function. Quantitative data are presented in tabular format for clarity, and key processes are visualized using diagrams.

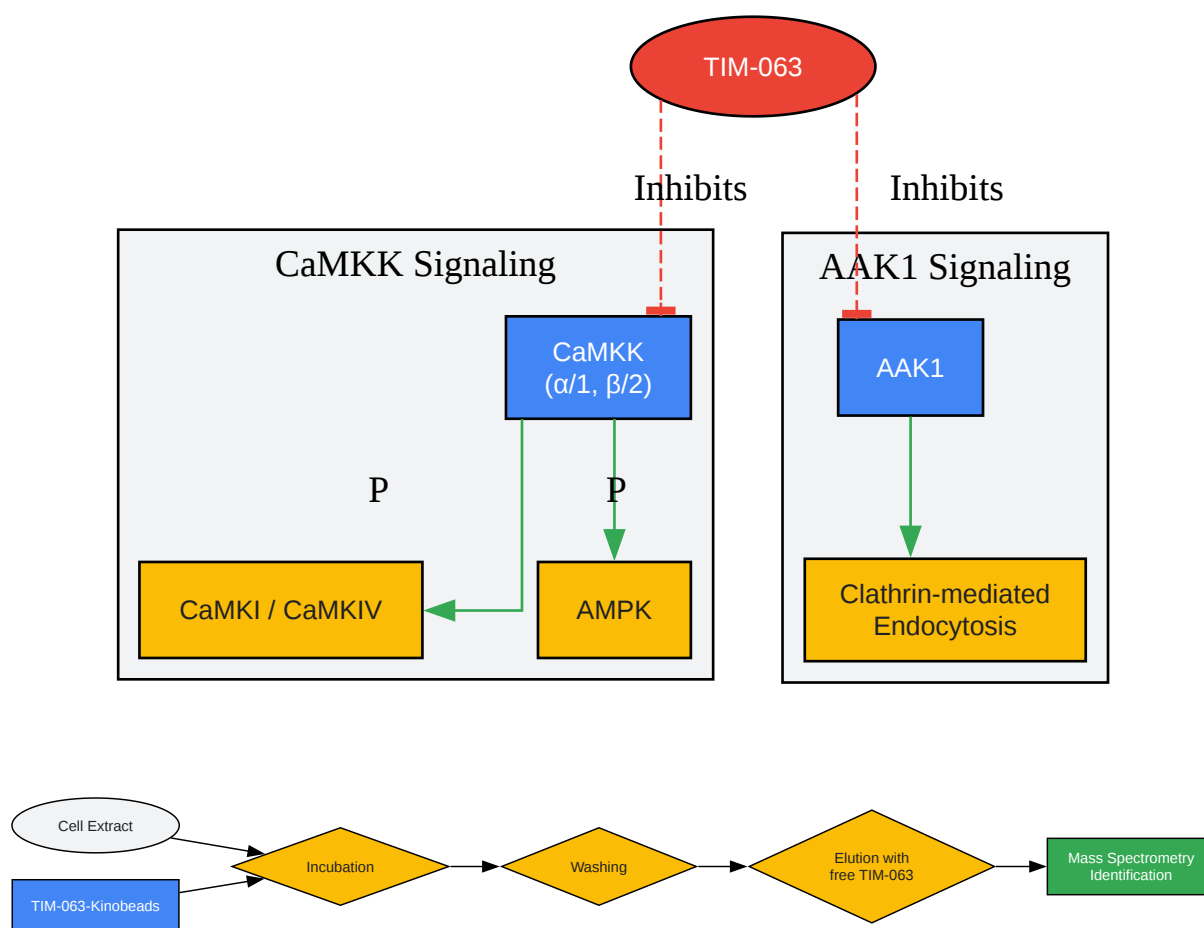
Core Mechanism of Action

TIM-063 was initially developed as an ATP-competitive inhibitor of Ca²⁺/calmodulin-dependent protein kinase kinase (CaMKK).^[1] However, recent research employing chemical proteomics has revealed that **TIM-063** also exhibits inhibitory activity against Adaptor-Associated Kinase 1 (AAK1), an off-target kinase.^{[2][3][4]} The primary mechanism of action involves the binding of **TIM-063** to the catalytic domain of its target kinases, thereby preventing the transfer of phosphate from ATP to their respective substrates.^{[2][3][5]}

The interaction of **TIM-063** with CaMKK is conformation-dependent, meaning it preferentially binds to the active state of the enzyme.^[1] This interaction is also reversible and dependent on intracellular calcium concentrations.^[1] For AAK1, **TIM-063** demonstrates moderate inhibitory activity.^{[2][3][4]}

Signaling Pathway

TIM-063 primarily interferes with the CaMKK and AAK1 signaling pathways. CaMKK is a key upstream kinase that phosphorylates and activates several other kinases, including CaMKI, CaMKIV, and AMP-activated protein kinase (AMPK), which are involved in various calcium-dependent signaling cascades.[1] AAK1 is involved in clathrin-mediated endocytosis, a fundamental cellular process for internalizing molecules from the cell surface.



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References

- 1. Conformation-Dependent Reversible Interaction of Ca²⁺/Calmodulin-Dependent Protein Kinase Kinase with an Inhibitor, TIM-063 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Development of a novel AAK1 inhibitor via Kinobeads-based screening - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Hiroshi Tokumitsu - Development of a novel AAK1 inhibitor via Kinobeads-based screening. - Papers - researchmap [researchmap.jp]
- 4. researchgate.net [researchgate.net]
- 5. Unveiling a novel AAK1 inhibitor: How chemical proteomics unlocked therapeutic potential | EurekAlert! [eurekalert.org]
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